

Application Notes and Protocols for ADC Characterization: HPLC and SEC

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Compound of Interest

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This document provides detailed application notes and experimental protocols for the characterization of Antibody-Drug Conjugates (ADCs) using two critical high-performance liquid chromatography (HPLC) techniques: Hydrophobic Interaction Chromatography (HIC) and Size Exclusion Chromatography (SEC).

Introduction to ADC Characterization

Antibody-Drug Conjugates (ADCs) are a complex class of biotherapeutics that combine the specificity of a monoclonal antibody (mAb) with the potent cell-killing ability of a cytotoxic small molecule drug.^[1] The inherent heterogeneity of ADCs, arising from the conjugation process, necessitates robust analytical methods to ensure their safety, efficacy, and quality.^{[2][3][4]} Key quality attributes that require careful monitoring include the drug-to-antibody ratio (DAR), the distribution of different drug-loaded species, and the presence of aggregates and fragments.^{[5][6][7]}

HIC-HPLC is a powerful technique for determining the DAR and drug-load distribution of ADCs, particularly for cysteine-linked conjugates.^[5] The separation is based on the increasing hydrophobicity of the ADC species with a higher number of conjugated drug molecules.^{[3][8]}

SEC-HPLC is the standard method for quantifying size variants, such as high molecular weight species (aggregates) and low molecular weight species (fragments).^{[9][10][11]} The hydrophobic nature of the conjugated payload in ADCs can present challenges in SEC analysis, often requiring specialized columns and mobile phase modifiers to prevent non-specific interactions.^{[9][12][13]}

Hydrophobic Interaction Chromatography (HIC) for DAR Analysis

HIC is a non-denaturing chromatographic technique that separates molecules based on their surface hydrophobicity.^{[14][15]} For ADCs, the addition of hydrophobic small molecule drugs increases the overall hydrophobicity of the antibody, allowing for the separation of species with different numbers of conjugated drugs.^[8]

Application Note: Determination of Drug-to-Antibody Ratio (DAR)

HIC-HPLC is the gold standard for determining the average DAR and the distribution of different drug-loaded species in an ADC preparation.^[5] The separation resolves the unconjugated antibody (DAR=0) from ADCs with varying numbers of drugs (DAR=2, 4, 6, 8, etc.).^{[6][8]} The weighted average DAR can then be calculated from the peak area of each species.^[5]

Key Considerations for HIC Method Development:

- **Salt Selection:** High concentrations of kosmotropic salts (e.g., ammonium sulfate, sodium chloride) in the mobile phase promote the interaction of the ADC with the hydrophobic stationary phase. Ammonium sulfate is a commonly used salt.^[16]
- **Stationary Phase:** A variety of HIC columns with different hydrophobic ligands (e.g., Butyl, Phenyl, Ether) are available. The choice of column depends on the specific hydrophobicity of the ADC.
- **Organic Modifier:** A small amount of an organic solvent, such as isopropanol or acetonitrile, can be added to the mobile phase to modulate the elution of highly hydrophobic species.^{[2][16]}

- Gradient: A descending salt gradient is used to elute the bound ADCs, with the most hydrophobic species (highest DAR) eluting last.[6][16]

HIC-HPLC Experimental Protocol

This protocol provides a general framework for the analysis of a cysteine-linked ADC. Optimization of specific parameters will be required for different ADCs.

Materials:

- HPLC system with a UV detector
- HIC column (e.g., TSKgel Butyl-NPR, Tosoh Bioscience; MAbPac HIC-20, Thermo Fisher Scientific)
- Mobile Phase A: 1.5 M Ammonium Sulfate in 50 mM Sodium Phosphate, pH 7.0
- Mobile Phase B: 50 mM Sodium Phosphate, pH 7.0, with 20% Isopropanol
- ADC Sample: 1 mg/mL in a suitable buffer (e.g., PBS)

Procedure:

- System Equilibration: Equilibrate the HIC column with 100% Mobile Phase A at a flow rate of 0.5-1.0 mL/min for at least 10 column volumes.
- Sample Injection: Inject 10-50 µg of the ADC sample.
- Chromatographic Separation: Elute the bound proteins using a linear gradient from 100% Mobile Phase A to 100% Mobile Phase B over 30-60 minutes.
- Data Acquisition: Monitor the elution profile at 280 nm.
- Data Analysis: Integrate the peak areas for each DAR species. Calculate the weighted average DAR using the following formula:

$$\text{Weighted Average DAR} = \Sigma (\% \text{ Peak Area of Species} * \text{DAR of Species}) / 100$$

Quantitative Data Summary: HIC-HPLC Analysis of Brentuximab Vedotin

DAR Species	Retention Time (min)[16]	Relative Peak Area (%) [16]
DAR 0	~5.5	10.5
DAR 2	~8.0	25.0
DAR 4	~10.0	35.0
DAR 6	~11.5	20.0
DAR 8	~12.5	9.5
Weighted Average DAR	3.7	

Note: The retention times and peak areas are representative and may vary depending on the specific experimental conditions.



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HIC-HPLC Workflow for DAR Analysis.

Size Exclusion Chromatography (SEC) for Aggregate and Fragment Analysis

SEC separates molecules based on their hydrodynamic radius, or size in solution. It is a critical method for monitoring the formation of aggregates and fragments, which are potential immunogenicity risks and can impact the efficacy of the ADC.[7][9][10]

Application Note: Quantitation of High and Low Molecular Weight Species

SEC-HPLC is routinely used to assess the purity of ADC samples by separating the monomeric ADC from high molecular weight (HMW) aggregates and low molecular weight (LMW) fragments.[9] The hydrophobic nature of many cytotoxic drugs can increase the propensity of ADCs to aggregate.[12] This hydrophobicity can also lead to non-specific interactions with the SEC stationary phase, resulting in poor peak shape and inaccurate quantification.[9][12]

Key Considerations for SEC Method Development:

- **Column Selection:** Modern SEC columns with inert surfaces are designed to minimize secondary hydrophobic interactions.[9][12]
- **Mobile Phase Composition:** The mobile phase typically consists of a physiological pH buffer (e.g., phosphate-buffered saline).[17] The addition of organic modifiers like isopropanol or acetonitrile may be necessary to reduce hydrophobic interactions for certain ADCs.[7][11]
- **Flow Rate:** A lower flow rate can sometimes improve resolution between the monomer and aggregate peaks.

SEC-HPLC Experimental Protocol

This protocol provides a general method for the analysis of ADC aggregates and fragments.

Materials:

- HPLC system with a UV detector
- SEC column (e.g., Agilent AdvanceBio SEC, TSKgel G3000SWxl)
- Mobile Phase: 150 mM Sodium Phosphate, pH 7.0
- ADC Sample: 1 mg/mL in mobile phase

Procedure:

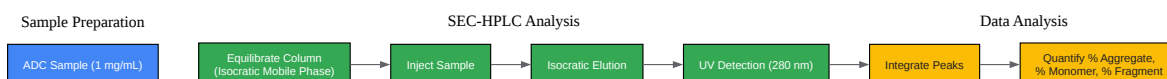
- **System Equilibration:** Equilibrate the SEC column with the mobile phase at a flow rate of 0.5-1.0 mL/min until a stable baseline is achieved.
- **Sample Injection:** Inject 10-20 μ L of the ADC sample.

- **Isocratic Elution:** Elute the sample isocratically with the mobile phase for a sufficient time to allow for the elution of the monomer and any fragments.
- **Data Acquisition:** Monitor the elution profile at 280 nm.
- **Data Analysis:** Integrate the peak areas for the aggregate, monomer, and fragment peaks. Calculate the percentage of each species relative to the total peak area.

Quantitative Data Summary: SEC-HPLC Analysis of an ADC Mimic

Species	Retention Time (min)[9]	Relative Peak Area (%) [9]
Aggregate (HMW)	~7.5	5.2
Monomer	~9.0	94.1
Fragment (LMW)	~10.5	0.7

Note: The retention times and peak areas are representative and may vary depending on the specific experimental conditions and ADC.



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SEC-HPLC Workflow for Aggregate Analysis.

Principles of Separation

The following diagrams illustrate the fundamental principles of separation for HIC and SEC.

Principle of HIC Separation.

Principle of SEC Separation.

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References

- [1. chromatographyonline.com](https://www.chromatographyonline.com) [chromatographyonline.com]
- [2. tools.thermofisher.com](https://tools.thermofisher.com) [tools.thermofisher.com]
- [3. researchgate.net](https://www.researchgate.net) [researchgate.net]
- [4. waters.com](https://www.waters.com) [waters.com]
- [5. Drug-to-antibody ratio \(DAR\) and drug load distribution by hydrophobic interaction chromatography and reversed phase high-performance liquid chromatography - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [6. ymc.eu](https://www.ymc.eu) [ymc.eu]
- [7. lcms.cz](https://www.lcms.cz) [lcms.cz]
- [8. americanpharmaceuticalreview.com](https://www.americanpharmaceuticalreview.com) [americanpharmaceuticalreview.com]
- [9. agilent.com](https://www.agilent.com) [agilent.com]
- [10. agilent.com](https://www.agilent.com) [agilent.com]
- [11. shimadzu.com](https://www.shimadzu.com) [shimadzu.com]
- [12. agilent.com](https://www.agilent.com) [agilent.com]
- [13. agilent.com](https://www.agilent.com) [agilent.com]
- [14. ADC Analysis by Hydrophobic Interaction Chromatography - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [15. ADC Analysis by Hydrophobic Interaction Chromatography | Springer Nature Experiments](#) [experiments.springernature.com]
- [16. agilent.com](https://www.agilent.com) [agilent.com]
- [17. lcms.cz](https://www.lcms.cz) [lcms.cz]
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